

Physical properties of 2-Bromobenzothiazole (melting point, solubility)

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Compound of Interest

Compound Name: 2-Bromobenzothiazole

Cat. No.: B1268465

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A Technical Guide to the Physical Properties of 2-Bromobenzothiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Bromobenzothiazole**, a crucial heterocyclic compound frequently utilized in medicinal chemistry and materials science. This document details its melting point and solubility characteristics, offering standardized experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **2-Bromobenzothiazole** are fundamental to its application in synthesis and formulation. A summary of its key physical properties is presented below.

Property	Value	Reference
Melting Point	39-43 °C	
Appearance	Solid	[1]
Molecular Formula	C7H4BrNS	[1][2]
Molecular Weight	214.08 g/mol	[2]

Solubility Profile

Currently, detailed quantitative solubility data for **2-Bromobenzothiazole** in a wide range of organic solvents is not extensively documented in publicly available literature. However, based on the general principle of "like dissolves like," it is anticipated that **2-Bromobenzothiazole**, a polar molecule, will exhibit solubility in polar organic solvents. Experimental determination is recommended for precise measurements.

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of **2-Bromobenzothiazole**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, while a broad melting range often suggests the presence of impurities. The capillary method is the standard technique for determining the melting point of a solid organic compound.^{[3][4][5]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of **2-Bromobenzothiazole** is placed on a clean, dry watch glass. If the sample is not a fine powder, it should be gently ground using a mortar and pestle.^[6]
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into

the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.^{[3][6]}

- Measurement:
 - The loaded capillary tube is placed into the heating block of the melting point apparatus.
 - If the approximate melting point is known, the apparatus is heated at a moderate rate to about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.^[6]
 - If the melting point is unknown, a preliminary rapid heating is performed to determine an approximate range. The apparatus is then allowed to cool, and a fresh sample is used for a more precise measurement with a slower heating rate.^[6]
- Observation and Recording: The temperature at which the first droplet of liquid is observed is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted is recorded as the end of the melting range.

Solubility Determination

Determining the solubility of a compound in various solvents is essential for its use in reactions, purifications, and formulations. A general qualitative procedure is outlined below.

Materials:

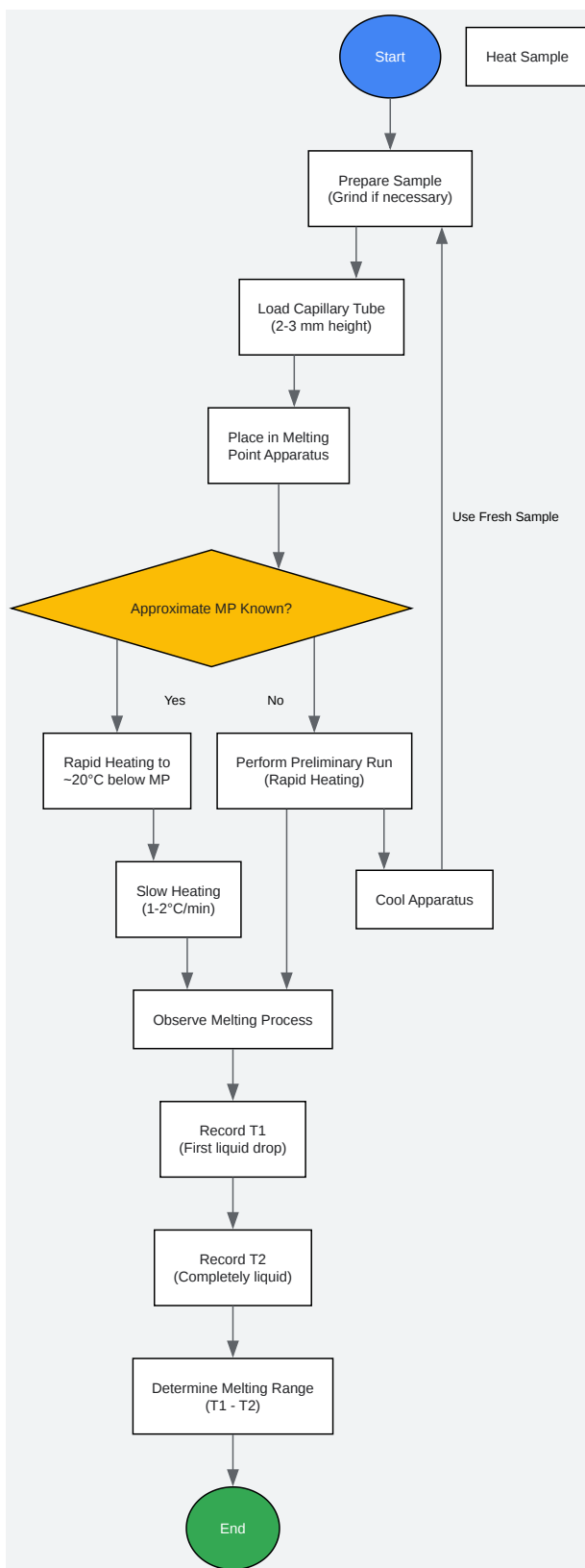
- **2-Bromobenzothiazole**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, ethyl acetate, hexane)
- Small test tubes
- Vortex mixer or spatula for agitation
- Graduated pipettes or cylinders

Procedure:

- **Sample Preparation:** A small, accurately weighed amount of **2-Bromobenzothiazole** (e.g., 10 mg) is placed into a clean, dry test tube.
- **Solvent Addition:** A specific volume of the chosen solvent (e.g., 1 mL) is added to the test tube.
- **Agitation:** The mixture is vigorously agitated using a vortex mixer or by stirring with a spatula for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- **Observation:** The mixture is visually inspected to determine if the solid has completely dissolved.
- **Classification:**
 - **Soluble:** The solid completely dissolves, forming a clear solution.
 - **Partially Soluble:** Some of the solid dissolves, but undissolved particles remain.
 - **Insoluble:** The solid does not appear to dissolve.
- **Reporting:** The results are recorded, noting the solvent used and the observed solubility. For more quantitative results, the process can be repeated with increasing amounts of solute until saturation is reached.

Visualizing the Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of the melting point of **2-Bromobenzothiazole**.



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Caption: Workflow for Melting Point Determination.

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